

# 4-Bromo-2-(difluoromethoxy)pyridine molecular structure and weight

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## Compound of Interest

Compound Name:	4-Bromo-2-(difluoromethoxy)pyridine
Cat. No.:	B1344760

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## An In-depth Technical Guide to 4-Bromo-2-(difluoromethoxy)pyridine

This technical guide provides a comprehensive overview of the molecular structure, chemical properties, and synthesis of **4-Bromo-2-(difluoromethoxy)pyridine**, a key building block for researchers, scientists, and professionals in drug development, particularly in the field of protein degradation.

## Molecular Structure and Properties

**4-Bromo-2-(difluoromethoxy)pyridine** is a halogenated pyridine derivative. Its structure is characterized by a pyridine ring substituted with a bromine atom at the 4-position and a difluoromethoxy group at the 2-position.

Chemical Structure:

Caption: Chemical structure of **4-Bromo-2-(difluoromethoxy)pyridine**.

A summary of its key chemical and physical properties is provided in the table below.

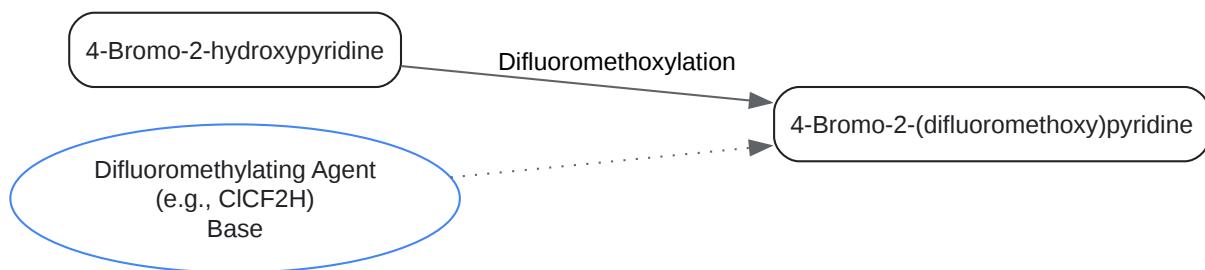
Property	Value	Reference
Molecular Formula	C6H4BrF2NO	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	224.005 g/mol	<a href="#">[1]</a>
CAS Number	832735-56-5	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	Liquid (Physical state not definitively available)	<a href="#">[4]</a>
Boiling Point (Predicted)	198.6 ± 35.0 °C	<a href="#">[2]</a>
Density (Predicted)	1.670 ± 0.06 g/cm³	<a href="#">[2]</a>
pKa (Predicted)	0.10 ± 0.10	<a href="#">[2]</a>
Canonical SMILES	C1=CN=C(C=C1Br)OC(F)F	<a href="#">[2]</a> <a href="#">[5]</a>
InChI Key	QKZHLBZNEBCOLM-UHFFFAOYSA-N	<a href="#">[2]</a>
Purity	Typically ≥97%	<a href="#">[1]</a> <a href="#">[2]</a>
Storage	Store in a cool, dry, well-ventilated area, or under an inert atmosphere at 2-8°C.	<a href="#">[2]</a> <a href="#">[3]</a>

## Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **4-Bromo-2-(difluoromethoxy)pyridine** is not readily available in the searched literature, a general synthetic approach can be inferred from standard organic chemistry principles and related syntheses. A plausible synthetic route would involve the difluoromethylation of a suitable bromopyridine precursor.

### General Synthetic Approach:

A potential synthesis could start from 4-bromo-2-hydroxypyridine. The hydroxyl group can be reacted with a difluoromethylating agent, such as chlorodifluoromethane (Freon 22) or other sources of the difluoromethoxy group, under basic conditions.

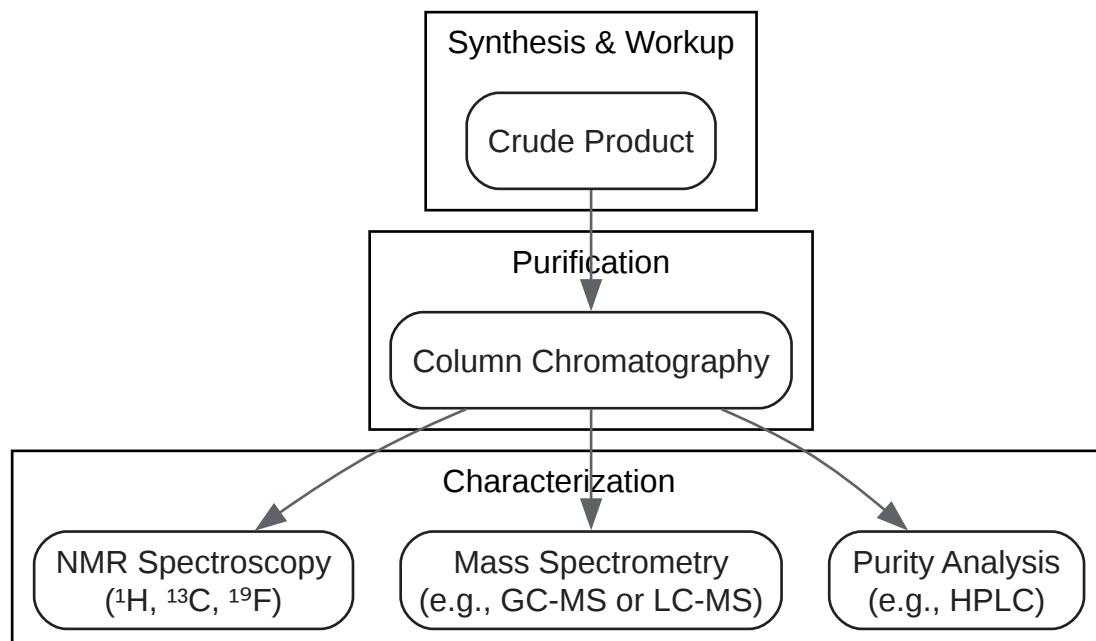


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Caption: Hypothetical synthetic pathway for **4-Bromo-2-(difluoromethoxy)pyridine**.

#### Characterization Workflow:

Following synthesis, the compound would undergo a standard characterization workflow to confirm its identity and purity.



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Caption: Standard experimental workflow for the characterization of a synthesized compound.

## Applications in Drug Development

**4-Bromo-2-(difluoromethoxy)pyridine** is designated as a building block for protein degraders.<sup>[1]</sup> The difluoromethoxy group is a bioisostere for other functionalities and can improve metabolic stability and cell permeability of a molecule. The bromo- and pyridine functionalities provide versatile handles for further chemical modifications, making this compound valuable in the synthesis of libraries of small molecules for drug discovery, particularly for targeted protein degradation technologies like PROTACs (Proteolysis Targeting Chimeras).

## Safety Information

This compound is classified as hazardous. It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.<sup>[4]</sup> Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated fume hood.

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## References

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